

In-Depth Technical Guide: Thermal Properties of Lauric Acid, Barium Cadmium Salt

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lauric acid, barium cadmium salt

Cat. No.: B099828

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Lauric acid, barium cadmium salt (CAS Number: 15337-60-7), is a mixed metal carboxylate, often referred to as a "metal soap."^[1] Historically, it has been utilized primarily as a highly effective heat stabilizer in the processing of polyvinyl chloride (PVC) and other polymers.^{[1][2]} Its primary function is to prevent the thermal degradation of the polymer matrix at elevated processing temperatures, which typically range from 160°C to 210°C.^[4] This is achieved through mechanisms that include the neutralization of evolved hydrochloric acid (HCl) and the displacement of labile chlorine atoms within the PVC structure.^{[5][6][7]}

This technical guide provides a comprehensive overview of the available data on the thermal properties of **lauric acid, barium cadmium salt**. Due to the proprietary nature of many industrial chemical applications and a shift away from cadmium-based stabilizers due to health and environmental concerns, publicly available, quantitative thermal analysis data for this specific mixed salt is limited.^[1] This guide synthesizes the existing information, including data on its individual components and related compounds, to provide a thorough understanding of its expected thermal behavior. Detailed experimental protocols for the characterization of such materials are also presented.

Physicochemical and Thermal Properties

While specific experimental data for the mixed salt is not readily available in the literature, some properties can be inferred from its components and its applications.

Property	Value	Source/Comment
CAS Number	15337-60-7	[8]
Molecular Formula	C12H24O2.xBa.xCd	
Boiling Point (Barium Laurate)	296.1°C at 760 mmHg	BOC Sciences
Thermal Stability Range	Stable up to at least 130-140°C	Inferred from synthesis reaction temperatures in patent literature.[2]
Application Temperature	Effective as a PVC stabilizer at 160-210°C	[4]
Decomposition Behavior (Cadmium Laurate)	Occurs in two steps	Specific temperatures not detailed in available literature.
Decomposition Onset (Barium Stearate)	> 203.6°C (at 5% conversion)	As an analogue, suggests high thermal stability for similar metal soaps.[9]

Experimental Protocols

The thermal properties of metal carboxylates like **lauric acid**, **barium cadmium salt** are typically characterized using thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC).

Thermogravimetric Analysis (TGA)

Objective: To determine the thermal stability and decomposition profile of the material by measuring its mass change as a function of temperature.

Methodology:

- Instrument: A calibrated thermogravimetric analyzer.

- **Sample Preparation:** A small, representative sample of the **lauric acid, barium cadmium salt** (typically 5-10 mg) is accurately weighed into a ceramic or aluminum crucible.
- **Atmosphere:** The analysis is conducted under a controlled atmosphere, typically an inert gas such as nitrogen, at a constant flow rate (e.g., 20-50 mL/min) to prevent oxidative degradation.
- **Temperature Program:** The sample is heated from ambient temperature to a final temperature (e.g., 600-800°C) at a constant heating rate, commonly 10°C/min.
- **Data Analysis:** The resulting TGA curve plots the percentage of mass loss against temperature. The onset temperature of decomposition, the temperatures of maximum mass loss rates (from the derivative of the TGA curve, DTG), and the final residual mass are determined.

Differential Scanning Calorimetry (DSC)

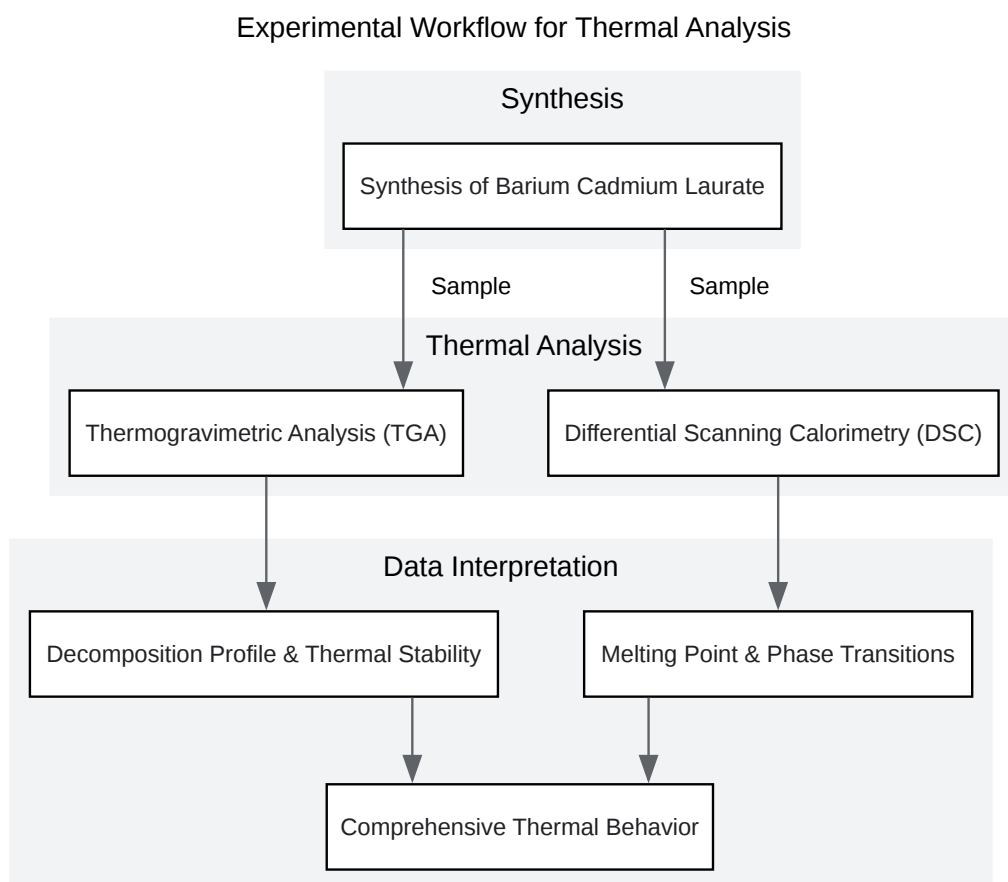
Objective: To identify thermal transitions such as melting, crystallization, and glass transitions by measuring the heat flow into or out of a sample as a function of temperature.

Methodology:

- **Instrument:** A calibrated differential scanning calorimeter.
- **Sample Preparation:** A small amount of the sample (typically 2-5 mg) is hermetically sealed in an aluminum pan. An empty, sealed pan is used as a reference.
- **Atmosphere:** The analysis is performed under a controlled atmosphere, usually nitrogen, with a consistent purge rate.
- **Temperature Program:** A heat-cool-heat cycle is often employed to erase the sample's prior thermal history. For instance:
 - Heat from ambient to a temperature above any expected transitions (e.g., 200°C) at a rate of 10°C/min.
 - Cool back to a sub-ambient temperature (e.g., -20°C) at a controlled rate.

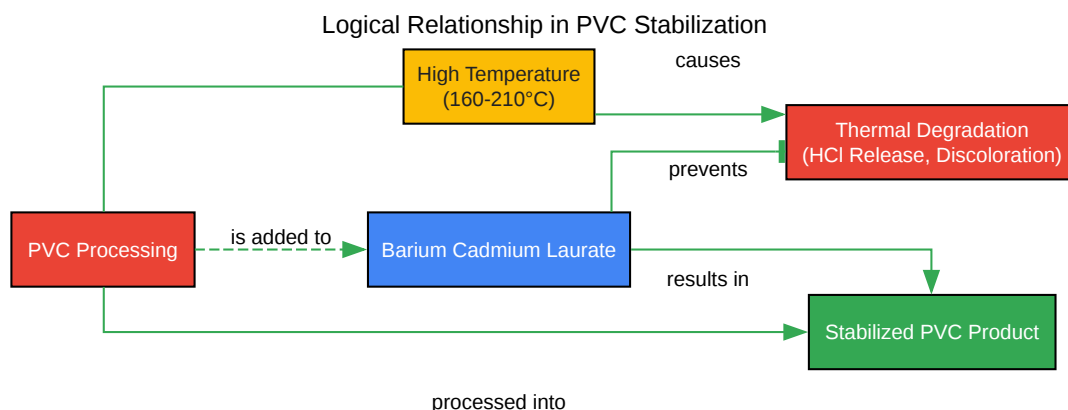
- Reheat to the final temperature at 10°C/min. The second heating scan is typically used for analysis.
- Data Analysis: The DSC thermogram plots heat flow against temperature. Endothermic events (like melting) and exothermic events (like crystallization or decomposition) are identified by their respective peaks. The peak temperature, onset temperature, and the enthalpy of the transition (the area under the peak) are calculated.

Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for Synthesis and Thermal Analysis.



[Click to download full resolution via product page](#)

Caption: Role of Barium Cadmium Laurate in PVC Stabilization.

Conclusion

Lauric acid, barium cadmium salt, exhibits significant thermal stability, a property that has been historically exploited in its application as a heat stabilizer for PVC. While precise, publicly available quantitative data on its melting point and decomposition profile are scarce, analysis of related compounds and its manufacturing processes suggest it is stable well into the typical processing temperatures for PVC. The established methods of thermogravimetric analysis and differential scanning calorimetry provide a robust framework for the detailed characterization of its thermal properties. For professionals in materials science and polymer chemistry, understanding the thermal behavior of such additives is crucial for optimizing processing conditions and ensuring the integrity and longevity of the final products. Further research to quantify the specific thermal transitions of this mixed metal salt would be beneficial for a more complete understanding of its material properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pishrochem.com [pishrochem.com]
- 2. US3519571A - Process for preparing metal soap mixtures - Google Patents [patents.google.com]
- 3. dokumen.pub [dokumen.pub]
- 4. News - Metal Soap Stabilizers: Fix PVC Production Pains & Slash Costs [pvcstabilizer.com]
- 5. researchgate.net [researchgate.net]
- 6. academicjournals.org [academicjournals.org]
- 7. researchgate.net [researchgate.net]
- 8. Lauric Acid | C12H24O2 | CID 3893 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [In-Depth Technical Guide: Thermal Properties of Lauric Acid, Barium Cadmium Salt]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b099828#thermal-properties-of-lauric-acid-barium-cadmium-salt]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com